

In-Depth Technical Guide to the Spectroscopic Data of Senkyunolide H

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Compound of Interest

Compound Name: *Senkyunolide H*

Cat. No.: *B1251285*

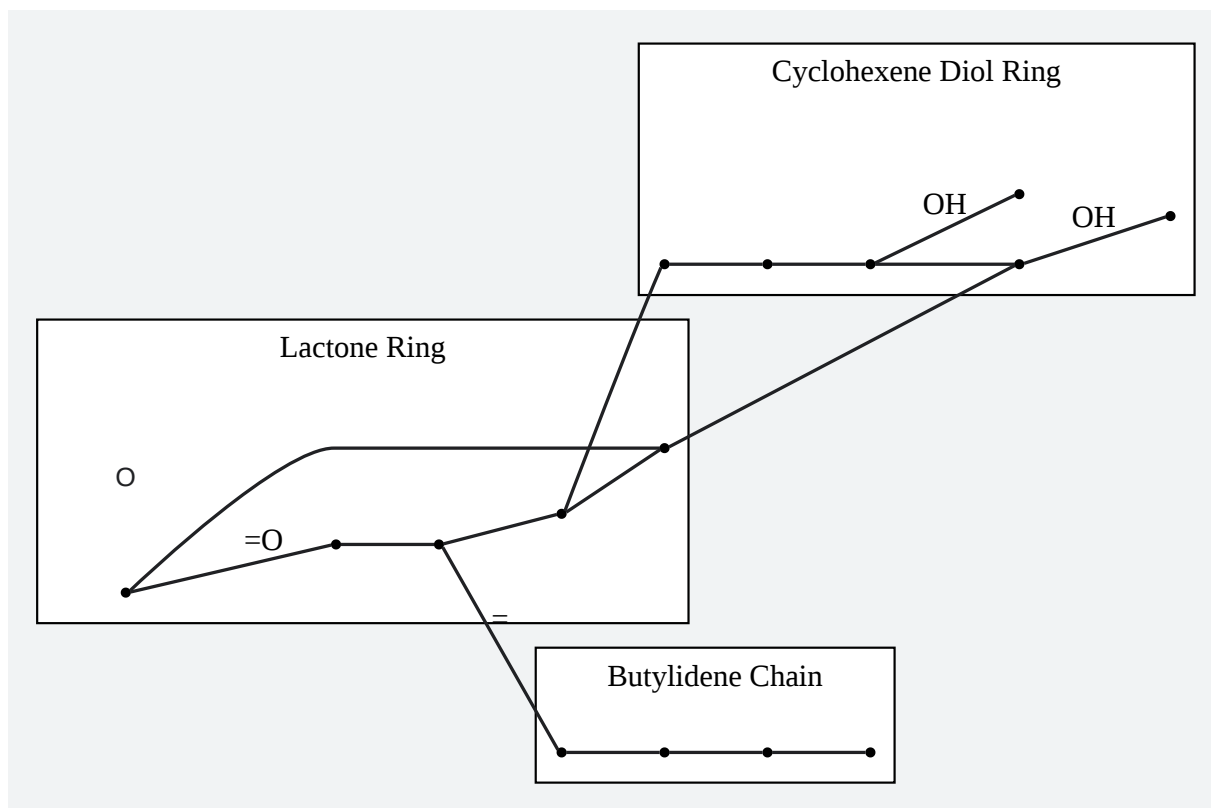
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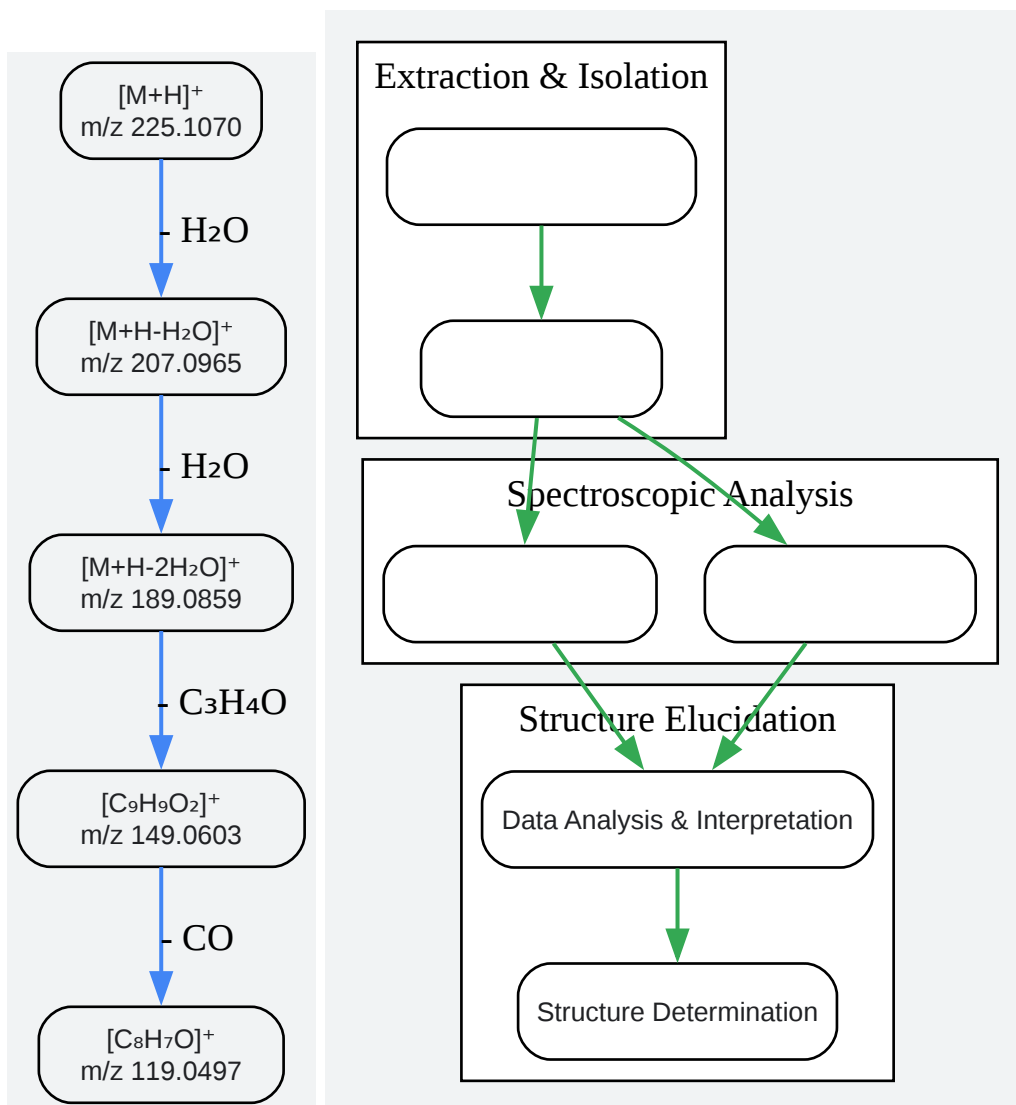
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Senkyunolide H**, a bioactive phthalide isolated from the rhizome of *Ligusticum chuanxiong*. The information presented herein is essential for the identification, characterization, and further development of this natural product for potential therapeutic applications.

Chemical Structure

Senkyunolide H is chemically known as (3Z,6R,7S)-3-butylidene-6,7-dihydroxy-4,5,6,7-tetrahydro-2-benzofuran-1-one. Its chemical structure is as follows:





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